

GNE-049 In Vitro Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Gne-049*
Cat. No.: *B15572026*

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Introduction

GNE-049 is a potent and highly selective small-molecule inhibitor of the bromodomains of the CREB-binding protein (CBP) and the E1A binding protein p300.^{[1][2][3][4]} These two proteins are closely related histone acetyltransferases (HATs) that play a critical role as transcriptional co-activators in numerous cellular processes, including cell growth, proliferation, and differentiation.^{[2][3][5]} Dysregulation of CBP/p300 activity is implicated in the pathogenesis of various diseases, particularly cancer.^{[2][5]} **GNE-049** exerts its effects by binding to the acetyl-lysine binding pocket of the CBP/p300 bromodomains, thereby disrupting their interaction with acetylated histones and other proteins, leading to the downregulation of target oncogenes such as MYC and the androgen receptor (AR).^{[1][2][6]}

This document provides detailed application notes and protocols for the in vitro use of **GNE-049**, designed to guide researchers in exploring its mechanism of action and therapeutic potential.

Data Presentation

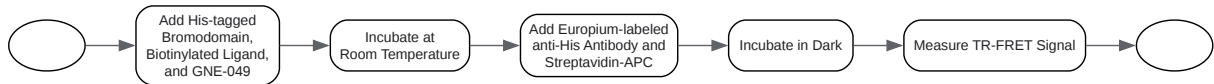
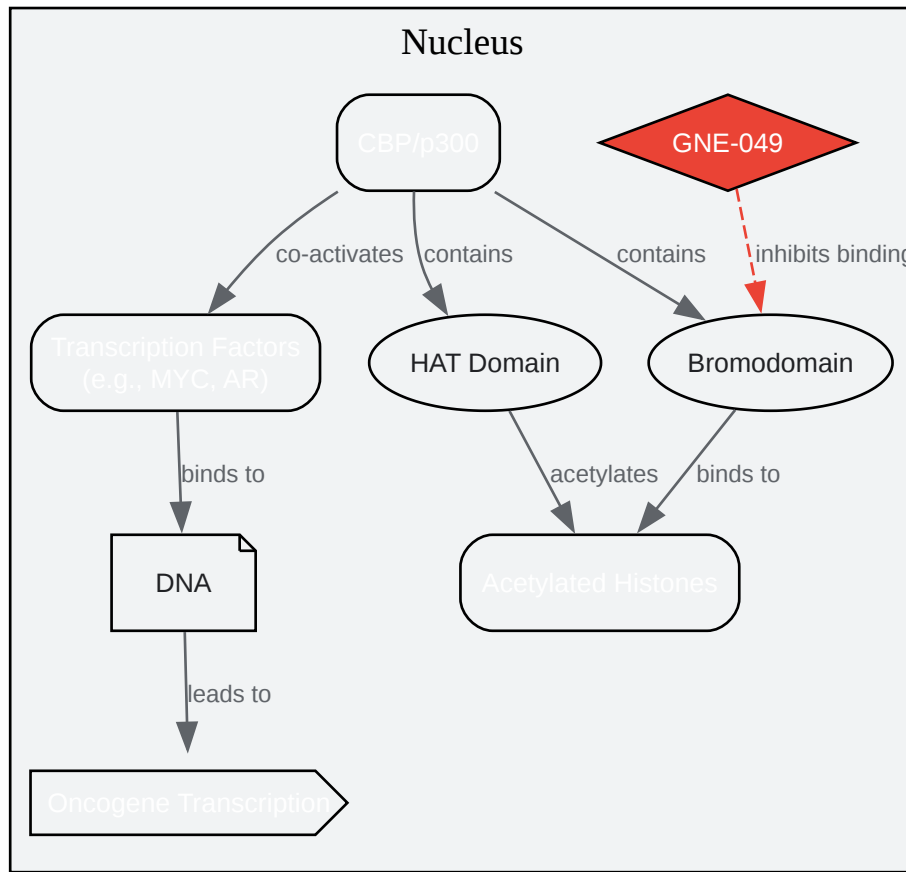
Table 1: In Vitro Potency and Cellular Activity of GNE-049

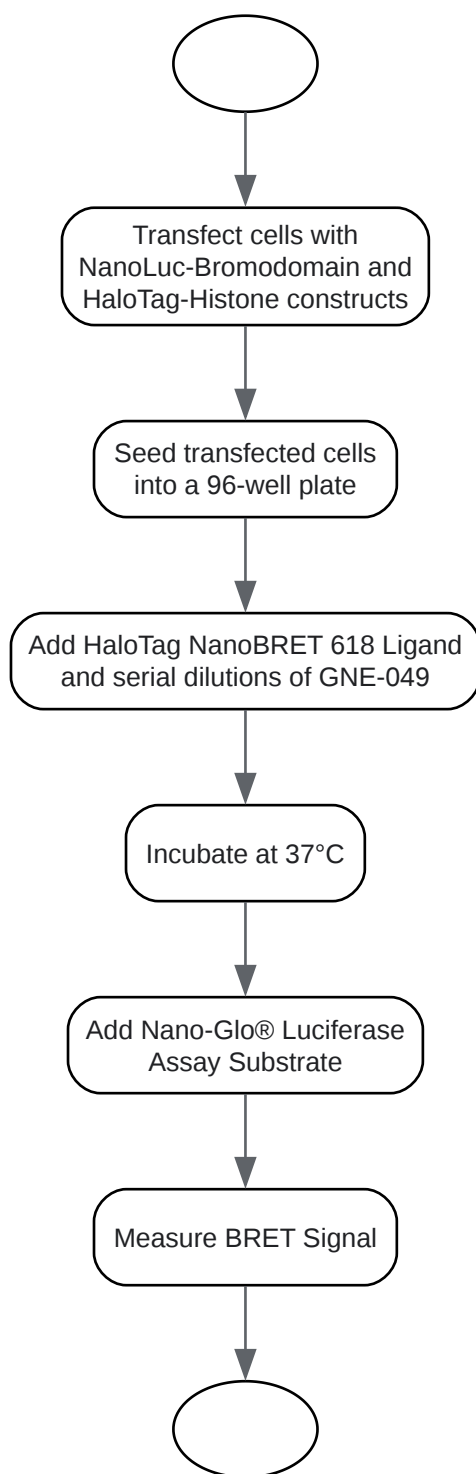
Assay Type	Target/Cell Line	Parameter	Value (nM)	Reference(s)
Biochemical Assay	CBP Bromodomain	IC50	1.1	[1][3][7]
p300 Bromodomain	IC50	2.3	[1][2][3]	
BRD4(1) Bromodomain	IC50	4200	[4][7]	
Cellular Assay	BRET Assay	CBP/p300 Target Engagement	IC50	12
MYC Expression (MV-4-11 cells)	EC50	14	[1][2][7]	

IC50 (Half-maximal inhibitory concentration) values from biochemical assays represent the concentration of **GNE-049** required to inhibit 50% of the bromodomain binding activity. EC50 (Half-maximal effective concentration) values from cellular assays represent the concentration required to produce 50% of the maximum possible effect on MYC expression.

Signaling Pathway

The following diagram illustrates the mechanism of action of **GNE-049** in the context of CBP/p300 signaling.





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